

Comprehensive Safety and Handling Guide for Lefamulin

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Compound of Interest

Compound Name: Lefamulin

Cat. No.: B1674695

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **Lefamulin** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure a safe working environment and proper chemical management.

Hazard Identification and Classification

Lefamulin is a substance that requires careful handling due to its potential health and environmental hazards. According to safety data sheets, it is classified with the following hazards:

- Acute Toxicity: Fatal if inhaled (Inhalation, Category 2) and harmful if swallowed (Oral, Category 4).[\[1\]](#)[\[2\]](#)
- Skin and Eye Damage: Causes serious eye damage (Eye Damage, Category 1) and skin irritation (Skin Irritation, Category 2).[\[1\]](#) It may also cause an allergic skin reaction.[\[1\]](#)
- Environmental Hazard: Toxic to aquatic life with long-lasting effects (Aquatic Chronic, Category 2).[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Lefamulin** to minimize exposure. The following table summarizes the recommended equipment based on standard laboratory procedures.

Protection Type	Equipment Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is recommended if there is a risk of splashing.[3]	To protect against eye contact, which can cause serious eye damage.[1]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact, which can cause irritation and allergic reactions.[1] Gloves should be changed immediately if contaminated.[3]
Skin and Body Protection	Laboratory coat. For larger quantities or risk of significant exposure, impervious gowns are recommended.[3][4]	To protect skin from exposure and prevent contamination of personal clothing.
Respiratory Protection	Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[2] If a respirator is required, use a NIOSH-approved N95 or higher-rated respirator.[3]	To prevent inhalation, which can be fatal.[1]

Physicochemical Properties

Property	Value
Synonyms	BC-3781[1][2]
CAS Number	1061337-51-6[1][5]
Molecular Formula	C28H45NO5S[2]
Molecular Weight	507.73 g/mol [2]

Operational and Disposal Plans

Strict adherence to operational and disposal protocols is crucial for safety and environmental protection.

Safe Handling Procedures

- Ventilation: Always handle **Lefamulin** in a well-ventilated area or a chemical fume hood to avoid dust and aerosol formation.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in areas where the chemical is used.[\[2\]](#)
- Engineering Controls: Ensure eyewash stations and safety showers are readily accessible.

Storage Conditions

- Keep the container tightly sealed.[\[2\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[2\]](#)
- For long-term stability, store the powder at -20°C.[\[2\]](#)

Spill and Emergency Procedures

- Evacuate: Immediately evacuate unprotected personnel from the spill area.
- Protect: Wear full PPE, including respiratory protection, before entering the area.
- Contain: Prevent the spill from spreading and entering drains.
- Clean-up: For solid spills, carefully sweep or scoop up the material to avoid creating dust. For liquid spills, absorb with an inert material. Use a neutralizing agent if appropriate.[\[1\]](#)
- Collect: Place all contaminated materials into a sealed, labeled container for disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

Dispose of **Lefamulin** and any contaminated materials as hazardous waste. All waste must be sent to an approved waste disposal plant in accordance with local, state, and federal regulations.^[2] Do not allow the chemical to enter the environment.^[2]

Experimental Protocol: Preparation of a Lefamulin Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **Lefamulin** for in-vitro experiments.

Materials:

- **Lefamulin** powder
- Appropriate solvent (e.g., DMSO)
- Calibrated balance and weigh paper/boat
- Sterile conical tubes or vials
- Micropipettes and sterile tips
- Vortex mixer

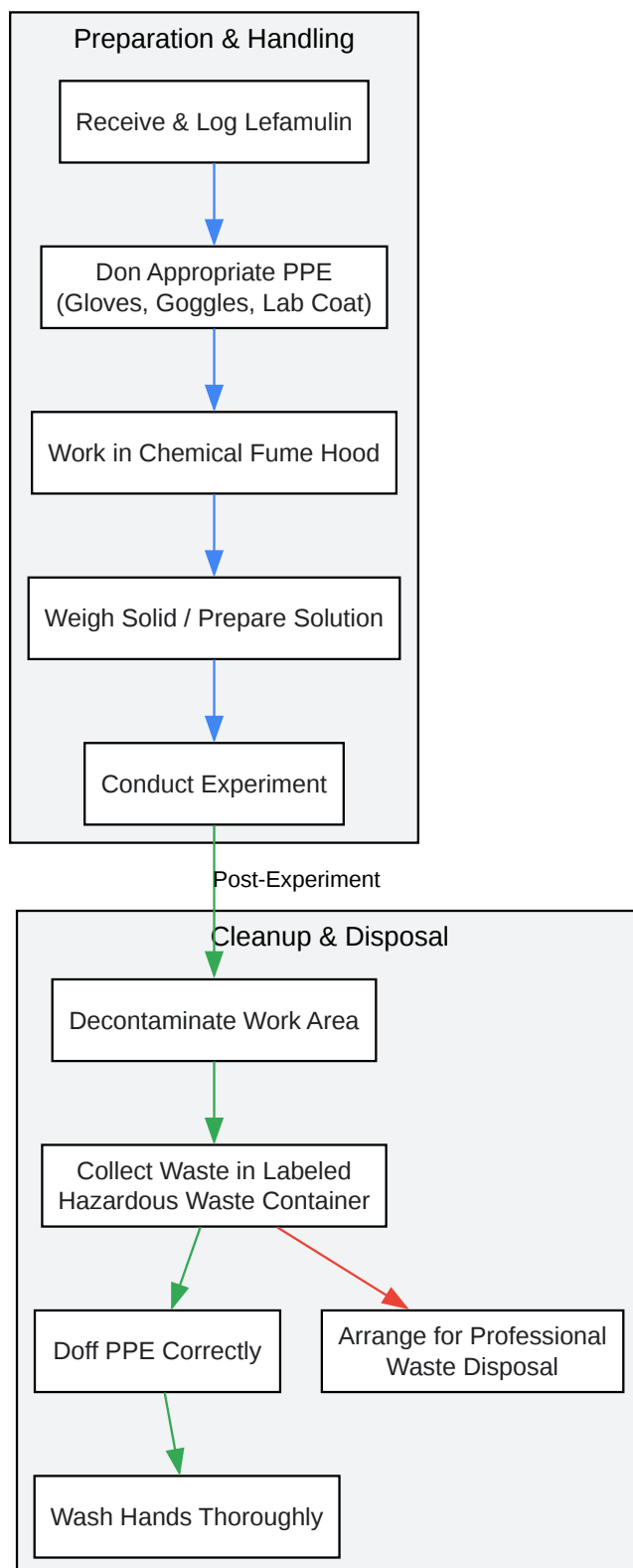
Procedure:

- Preparation: Don all required PPE (lab coat, safety glasses, and chemical-resistant gloves). Perform all operations within a certified chemical fume hood.
- Weighing: Tare the analytical balance with a weigh boat. Carefully weigh the desired amount of **Lefamulin** powder. Avoid creating dust.
- Solubilization: Transfer the weighed **Lefamulin** to a sterile conical tube. Using a calibrated micropipette, add the calculated volume of solvent to the tube to achieve the desired stock concentration.
- Mixing: Cap the tube securely and vortex until the **Lefamulin** is completely dissolved.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the chemical name, concentration, date, and your initials.
- Storage: Store the aliquots at the recommended temperature, typically -20°C or -80°C, as specified for solutions.^[2]
- Decontamination and Disposal: Wipe down the work area in the fume hood. Dispose of all contaminated materials (e.g., weigh boat, pipette tips, gloves) in the designated hazardous waste container.

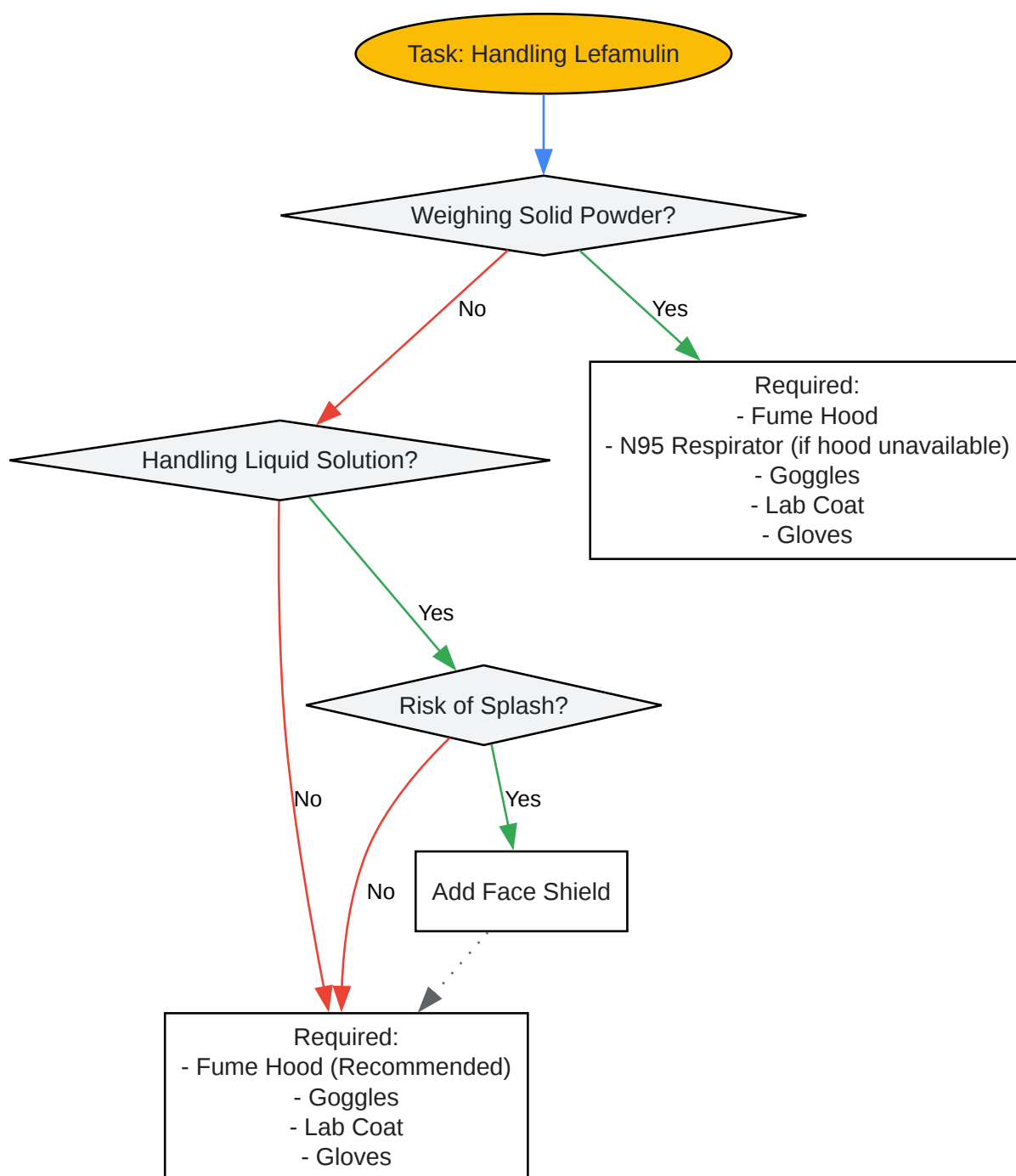
Visualized Workflows and Logic

The following diagrams illustrate the safe handling workflow and the decision-making process for selecting appropriate personal protective equipment when working with **Lefamulin**.



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Caption: Workflow for the safe handling of **Lefamulin** from receipt to disposal.



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Caption: PPE selection logic based on the type of task involving **Lefamulin**.

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